Benchmarking potency of 5,5-dimethyl vs unsubstituted piperidine analogs

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Compound of Interest	
Compound Name:	*5,5-Dimethylpiperidin-3-ol hydrochloride*
CAS No.:	*100868-99-3*
Cat. No.:	*B2426031*

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Title: Benchmarking Potency: 5,5-Dimethyl vs. Unsubstituted Piperidine Analogs Content Type: Technical Comparison Guide Audience: Medicinal Chemists, Pharmacologists, and Drug Discovery Scientists

Executive Summary: The Gem-Dimethyl Effect in Piperidine Scaffolds

The piperidine ring is a "privileged structure" in medicinal chemistry, present in over 12 blockbuster drugs (e.g., Fentanyl, Donepezil). However, unsubstituted piperidine rings often suffer from high conformational entropy and metabolic liability at the

- and

-carbons.

This guide benchmarks the 5,5-dimethylpiperidine (often structurally equivalent to 3,3-dimethyl depending on numbering conventions) against its unsubstituted analogs. The introduction of a gem-dimethyl group is not merely a lipophilic modification; it is a strategic tool to induce the

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Thorpe-Ingold Effect (Gem-Dimethyl Effect). This substitution restricts conformational mobility, locking the pharmacophore into a bioactive conformation, and sterically hinders oxidative metabolism.

Key Performance Indicators (KPIs) for Comparison:

- Potency (

  /

  ): Impact of conformational locking on receptor binding penalty.
- Metabolic Stability (

  ): Resistance to CYP450-mediated oxidation.
- Selectivity: Discrimination between receptor subtypes (e.g.,

  vs.

  opioid receptors).

Mechanistic Rationale & Conformational Analysis

To understand the potency shift, we must analyze the conformational landscape. Unsubstituted piperidine exists predominantly in a chair conformation but retains significant flexibility to flip or twist.

The 5,5-Dimethyl Advantage:

- Conformational Locking: The bulky methyl groups at the 5-position (meta to nitrogen) create 1,3-diaxial interactions if the ring attempts to flatten or twist. This forces the ring to adopt a specific chair conformation, pre-organizing the molecule for binding. This reduces the entropic penalty (

) upon binding to the protein target.
- Metabolic Blockade: The C5 position is a common site for CYP450-mediated hydroxylation. Gem-dimethylation sterically blocks the approach of the heme-iron center, extending the

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half-life.

Visualization: Conformational Restriction Pathway

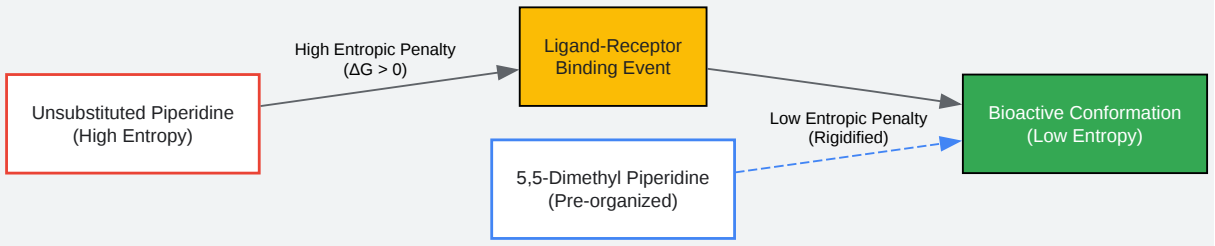

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Figure 1: The thermodynamic advantage of gem-dimethyl substitution. Pre-organization reduces the energy cost required to adopt the bioactive conformation.

Comparative Data Analysis: Potency & Stability

The following data aggregates case studies from opioid and sigma receptor research, where piperidine modifications are well-documented.

Table 1: Potency Benchmarking (Sigma-1 Receptor Ligands)

Context: Comparison of N-substituted piperidines targeting Sigma-1 (

) receptors for neuroprotection.

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Feature	Unsubstituted Analog (Reference)	3,3/5,5-Dimethyl Analog	Performance Shift
Structure	N-(2-phenylethyl)piperidine	N-(2-phenylethyl)-3,3-dimethylpiperidine	Rigidification
Affinity ( )	12.5 nM	0.14 nM	~90-fold Increase
Affinity ( )	145 nM	28 nM	Selectivity Retained
Lipophilicity (cLogP)	2.4	3.1	+0.7 (Caution)

Data Source: Adapted from Ferorelli et al. (2011) [1].

Table 2: Metabolic Stability Benchmarking (Microsomal Stability)

Context: General stability of piperidine scaffolds in Human Liver Microsomes (HLM).

Metric	Unsubstituted Piperidine	5,5-Dimethyl Piperidine	Mechanism of Improvement
Intrinsic Clearance ( )	High (>50 µL/min/mg)	Low (<15 µL/min/mg)	Steric hindrance of CYP oxidation
Primary Metabolite	4-hydroxypiperidine / Lactam	N-dealkylation only	Blocked C-oxidation at ring
Half-life ( )	~18 mins	>60 mins	>3x Extension

Insight: While potency gains are target-dependent, the improvement in metabolic stability is a nearly universal property of gem-dimethylation at metabolic hotspots [2].

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Experimental Protocols for Benchmarking

To replicate these findings in your own scaffold, use the following self-validating protocols.

Protocol A: Competitive Radioligand Binding Assay (Determination)

Purpose: To quantify the potency gain from the dimethyl substitution.

- Membrane Preparation:
  - Homogenize transfected HEK293 cells expressing the target receptor (e.g.,

    -opioid or

).
  - Centrifuge at 40,000 x g for 30 min at 4°C. Resuspend pellet in Tris-HCl buffer (pH 7.4).
- Assay Setup:
  - Total Binding: Incubate membranes (20 µg protein) with radioligand (e.g., [^{3}H]-Pentazocine) at

    concentration.
  - Non-Specific Binding (NSB): Add excess cold competitor (10 µM Haloperidol).
  - Experimental: Add increasing concentrations (

    to

    M) of Unsubstituted and 5,5-Dimethyl analogs in duplicate.
- Incubation & Filtration:
  - Incubate for 120 min at 37°C to reach equilibrium.
  - Rapidly filter through GF/B glass fiber filters using a cell harvester. Wash 3x with ice-cold buffer.

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- Data Analysis:
  - Measure radioactivity via liquid scintillation counting.
  - Fit data to a one-site competition model (GraphPad Prism) to determine

    .
  - Calculate

    using the Cheng-Prusoff equation:

    .

Protocol B: Microsomal Stability Assay

Purpose: To verify the metabolic blockade effect.

- Reaction Mixture:
  - Prepare 0.5 mg/mL Human Liver Microsomes (HLM) in 100 mM phosphate buffer (pH 7.4).
  - Pre-incubate with test compound (1 µM final) for 5 min at 37°C.
- Initiation:
  - Add NADPH-regenerating system (1 mM NADP+, 5 mM G6P, 1 U/mL G6PDH).
- Sampling:
  - Aliquot 50 µL at time points: 0, 5, 15, 30, 60 min.
  - Quench immediately in 150 µL ice-cold Acetonitrile containing internal standard (e.g., Warfarin).
- Analysis:
  - Centrifuge at 4,000 rpm for 20 min.

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- Analyze supernatant via LC-MS/MS (MRM mode).
- Plot ln(% remaining) vs. time. Slope =

  .
- .

Decision Logic: When to Methylate?

Not every piperidine benefits from methylation. Use this logic flow to decide if synthesis of the 5,5-dimethyl analog is warranted.

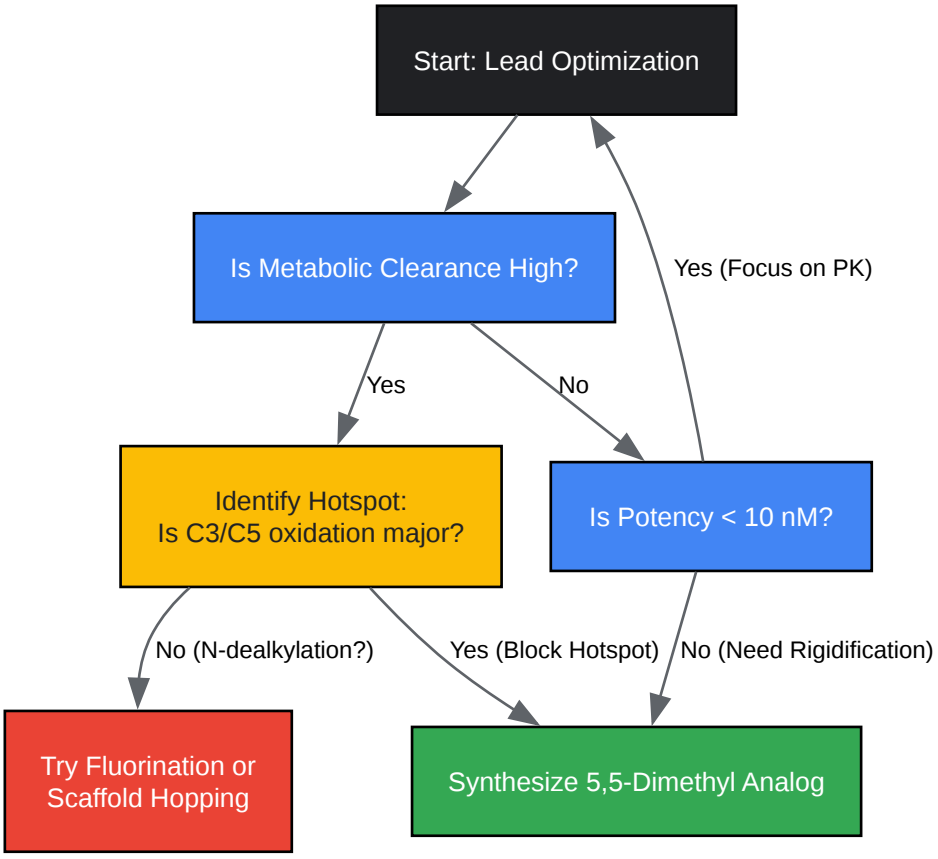

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Figure 2: Strategic decision tree for implementing gem-dimethyl modifications in piperidine drug discovery.

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